

# An In-depth Technical Guide to the Synthesis and Chemical Profile of Dapaconazole

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## Compound of Interest

Compound Name: Dapaconazole

Cat. No.: B606938

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## Abstract

**Dapaconazole** is an imidazole-based antifungal agent that has demonstrated notable efficacy against a variety of pathogenic fungi. As with other azole antifungals, its mechanism of action is rooted in the inhibition of ergosterol biosynthesis, a critical component of the fungal cell membrane. This technical guide provides a comprehensive overview of the chemical structure and a plausible synthesis pathway for **Dapaconazole**, based on established chemical principles and analogous reactions. Detailed experimental protocols for key transformations are provided, along with a summary of its chemical and physical properties. Furthermore, this document visualizes the proposed synthesis and the established signaling pathway of its mechanism of action to facilitate a deeper understanding for research and development professionals.

## Chemical Structure and Properties

**Dapaconazole** is chemically known as 1-[2-(2,4-dichlorophenyl)-2-[[4-(trifluoromethyl)phenyl]methoxy]ethyl]imidazole[1]. Its structure features a central ethylimidazole core, substituted with a 2,4-dichlorophenyl group and a 4-(trifluoromethyl)benzyloxy group.

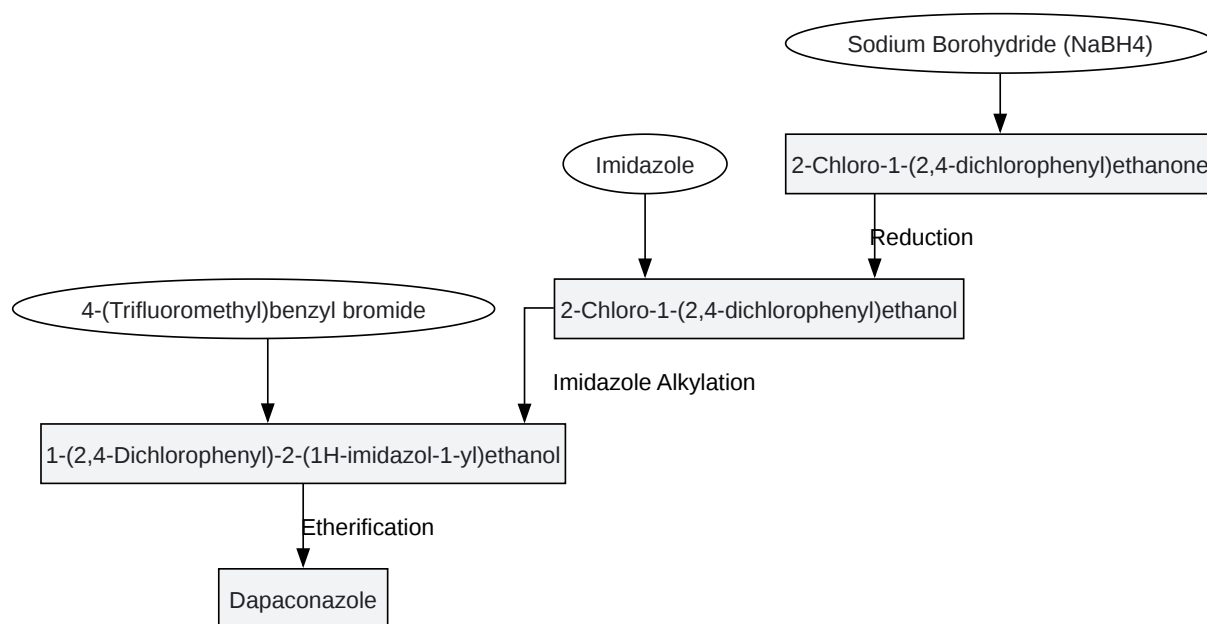
Table 1: Chemical and Physical Properties of **Dapaconazole**

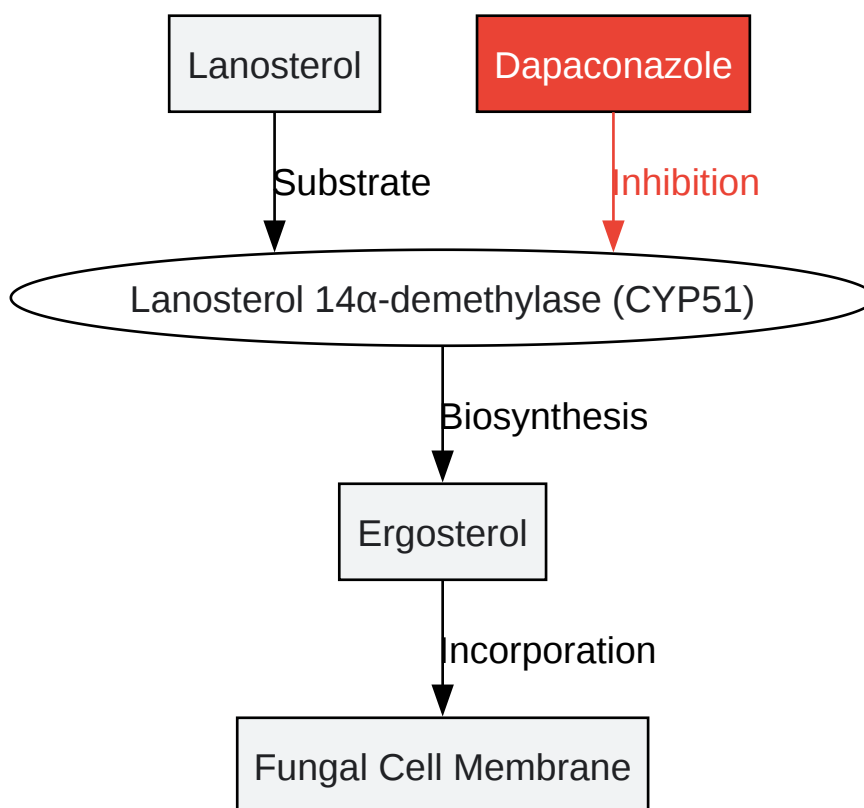
Property	Value	Reference(s)
IUPAC Name	1-[2-(2,4-dichlorophenyl)-2-[[4-(trifluoromethyl)phenyl]methoxy]ethyl]imidazole	[1]
Molecular Formula	C <sub>19</sub> H <sub>15</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>2</sub> O	[1]
Molecular Weight	415.24 g/mol	[1]
CAS Number	1269726-67-1	[1]
SMILES	<chem>C1=CC(=CC=C1COC(CN2C=CN=C2)C3=C(C=C(C=C3)Cl)C)C(F)(F)F</chem>	[1]
Appearance	Solid powder	[2]

## Proposed Synthesis Pathway

A specific, detailed synthesis pathway for **Dapaconazole** is not readily available in the public domain. However, based on the synthesis of structurally related imidazole antifungal agents, a plausible multi-step synthesis is proposed. The key strategic steps involve the formation of a crucial alcohol intermediate, followed by an etherification to introduce the trifluoromethylbenzyl moiety.

The proposed synthesis workflow can be visualized as follows:





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## References

- 1. Dapaconazole | C<sub>19</sub>H<sub>15</sub>Cl<sub>2</sub>F<sub>3</sub>N<sub>2</sub>O | CID 51001696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. In vitro metabolism of the new antifungal dapaconazole using liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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